

VU 0360223 chemical properties and structure

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Compound of Interest

Compound Name: VU 0360223

Cat. No.: B15575085

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In-Depth Technical Guide: VU0360223

For Researchers, Scientists, and Drug Development Professionals

Abstract

VU0360223 is a potent and selective negative allosteric modulator (NAM) of the metabotropic glutamate receptor 5 (mGluR5). As a valuable research tool, it aids in the elucidation of the physiological and pathological roles of mGluR5. This document provides a comprehensive overview of the chemical properties, structure, and known signaling pathways associated with VU0360223. Detailed experimental protocols for its synthesis and characterization, where publicly available, are also presented.

Chemical Properties and Structure

VU0360223, with the chemical name 3-Fluoro-5-(2-methyl-5-benzothiazolyl)-benzonitrile, is a small molecule modulator of mGluR5. Its key chemical and physical properties are summarized in the table below.

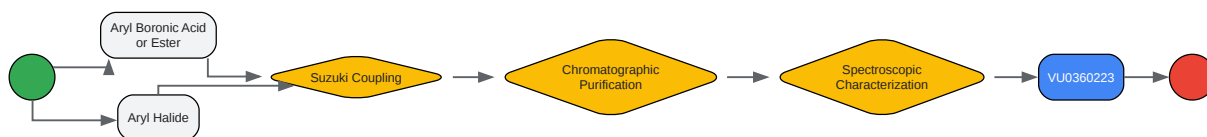
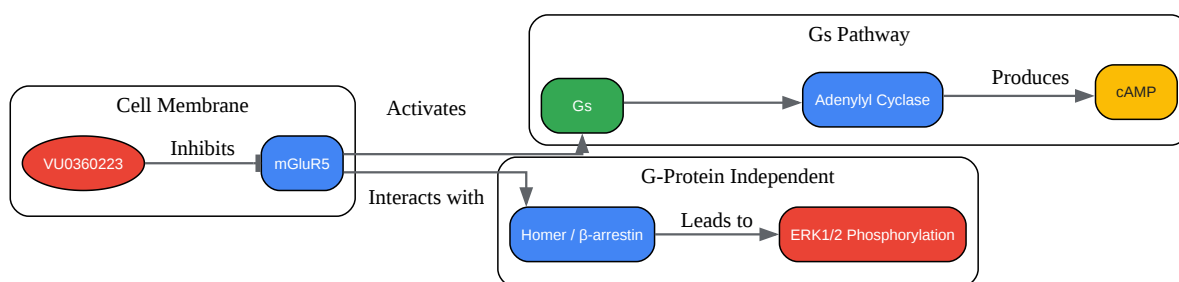
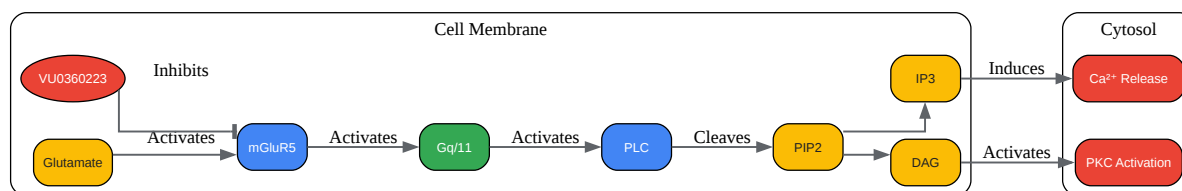
Property	Value
IUPAC Name	3-Fluoro-5-(2-methyl-1,3-benzothiazol-5-yl)benzonitrile
Molecular Formula	C ₁₅ H ₉ FN ₂ S
Molecular Weight	268.31 g/mol
CAS Number	1274859-33-4
PubChem CID	45103530
SMILES	<chem>Cc1nc2cc(c3cc(c(cc3)F)C#N)ccc2s1</chem>
InChIKey	WDHYUBIJZHYUOV-UHFFFAOYSA-N
Physical Description	Solid
Solubility	Soluble in DMSO
Biological Activity	Negative allosteric modulator of mGluR5
IC ₅₀	61 nM

Signaling Pathways

VU0360223, as a negative allosteric modulator of mGluR5, attenuates the downstream signaling cascades initiated by the binding of the endogenous ligand, glutamate. mGluR5 activation is known to trigger both canonical G-protein dependent pathways and non-canonical pathways.

Canonical Gq/11 Signaling Pathway

The primary signaling mechanism of mGluR5 is through the Gq/11 family of G-proteins. VU0360223 inhibits this pathway.



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